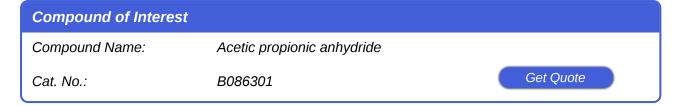


## An In-depth Technical Guide to Acetic Propionic Anhydride

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **acetic propionic anhydride**, a mixed carboxylic anhydride of significant interest in organic synthesis. It details the compound's chemical structure, physicochemical properties, synthesis protocols, reactivity, and applications, with a focus on its relevance to the scientific and pharmaceutical research communities.

### **Chemical Identity and Structure**

Acetic propionic anhydride, systematically named ethanoic propanoic anhydride or acetyl propanoate, is an asymmetrical or "mixed" acid anhydride.[1][2][3] It combines the structural features of both acetic anhydride and propionic anhydride. This asymmetry is key to its reactivity profile.

Caption: Chemical structure of acetic propionic anhydride.

Table 1: Chemical Identifiers for Acetic Propionic Anhydride



Identifier	Value	Reference
IUPAC Name	Acetic propanoic anhydride; Acetyl propanoate	[1]
CAS Number	13080-96-1	[1]
Molecular Formula	C5H8O3	[1][4]
Molecular Weight	116.12 g/mol	[4]
Canonical SMILES	CCC(=0)OC(=0)C	[1]
InChI Key	KLUDQUOLAFVLOL- UHFFFAOYSA-N	[1][4]

## **Physicochemical and Thermodynamic Properties**

**Acetic propionic anhydride** is a combustible, corrosive liquid under standard conditions.[5] Its properties are summarized below. Careful handling in a well-ventilated area, away from moisture and ignition sources, is critical.

Table 2: Physicochemical and Computed Properties of Acetic Propionic Anhydride



Property	Value	Unit	Reference
Physical Form	Liquid	-	[5]
Purity (Typical)	95%	%	[5]
Boiling Point	~154	°C at 760 mmHg	[6]
Kovats Retention Index	790 (Standard non- polar)	-	[1]
Storage Temperature	2-8 (under inert atmosphere)	°C	[5]
ΔfG° (Gibbs Free Energy of Formation)	-371.62	kJ/mol	[7]
ΔfH°gas (Enthalpy of Formation)	-503.91	kJ/mol	[7]
ΔvapH° (Enthalpy of Vaporization)	42.63	kJ/mol	[7]
logPoct/wat (Octanol/Water Partition Coeff.)	0.486	-	[7]
Critical Temperature (Tc)	634.74	К	[7]
Critical Pressure (Pc)	3960.52	kPa	[7]

### **Synthesis Protocols and Workflows**

The synthesis of mixed anhydrides like **acetic propionic anhydride** can be achieved through several routes. The most common laboratory-scale methods involve the reaction of a carboxylic acid with an acyl chloride or the exchange reaction between a carboxylic acid and another anhydride.[8][9]

This is a direct and efficient method for forming the mixed anhydride.[8] The reaction proceeds via nucleophilic acyl substitution where the oxygen of propanoic acid attacks the electrophilic

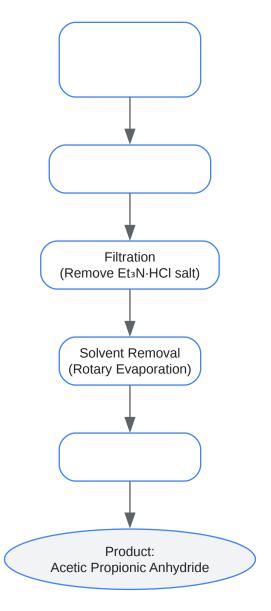


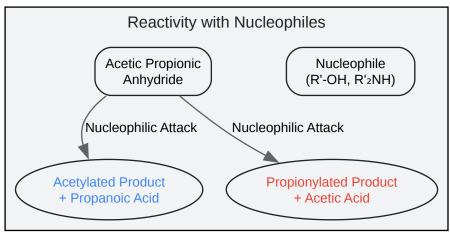
carbonyl carbon of acetyl chloride.

#### Experimental Protocol:

- Reaction Setup: To a stirred solution of propanoic acid (1.0 equivalent) in a dry, aprotic solvent (e.g., THF, DCM) under an inert atmosphere (N<sub>2</sub> or Ar), add a non-nucleophilic base such as triethylamine (1.1 equivalents) at a reduced temperature (e.g., 0 °C).
- Addition of Acyl Chloride: Slowly add acetyl chloride (1.05 equivalents) to the solution, maintaining the reduced temperature to control the exothermic reaction.
- Reaction Monitoring: Allow the mixture to warm to room temperature and stir for 1-2 hours.
   The reaction progress can be monitored by TLC or GC to confirm the consumption of starting materials.
- Workup: Upon completion, the triethylamine hydrochloride salt is removed by filtration. The filtrate is then concentrated under reduced pressure.
- Purification: The crude product can be purified by fractional distillation under vacuum to yield pure acetic propionic anhydride, which is stable enough for storage at low temperatures.
   [9]







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